

An In-depth Technical Guide to 2,2-Dimethyl-6-Chromanesulfonyl Chloride

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Compound of Interest

Compound Name: 2,2-Dimethyl-6-Chromanesulfonyl Chloride

Cat. No.: B145508

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CAS Number: 131880-55-2

This technical guide provides a comprehensive overview of **2,2-Dimethyl-6-Chromanesulfonyl Chloride**, a valuable reagent in synthetic organic chemistry, particularly in the fields of medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in these areas.

Chemical and Physical Properties

2,2-Dimethyl-6-Chromanesulfonyl Chloride is a solid, typically appearing as a brown powder. Its core structure features a chroman ring system, which is a common motif in a variety of biologically active compounds.

Table 1: Physicochemical Properties of **2,2-Dimethyl-6-Chromanesulfonyl Chloride**

Property	Value	Source(s)
CAS Number	131880-55-2	[1]
Molecular Formula	C ₁₁ H ₁₃ ClO ₃ S	[1]
Molecular Weight	260.74 g/mol	[1]
Appearance	Brown powder	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Soluble in many common organic solvents such as dichloromethane, chloroform, and tetrahydrofuran. It is expected to be insoluble in water, with which it will react.	-

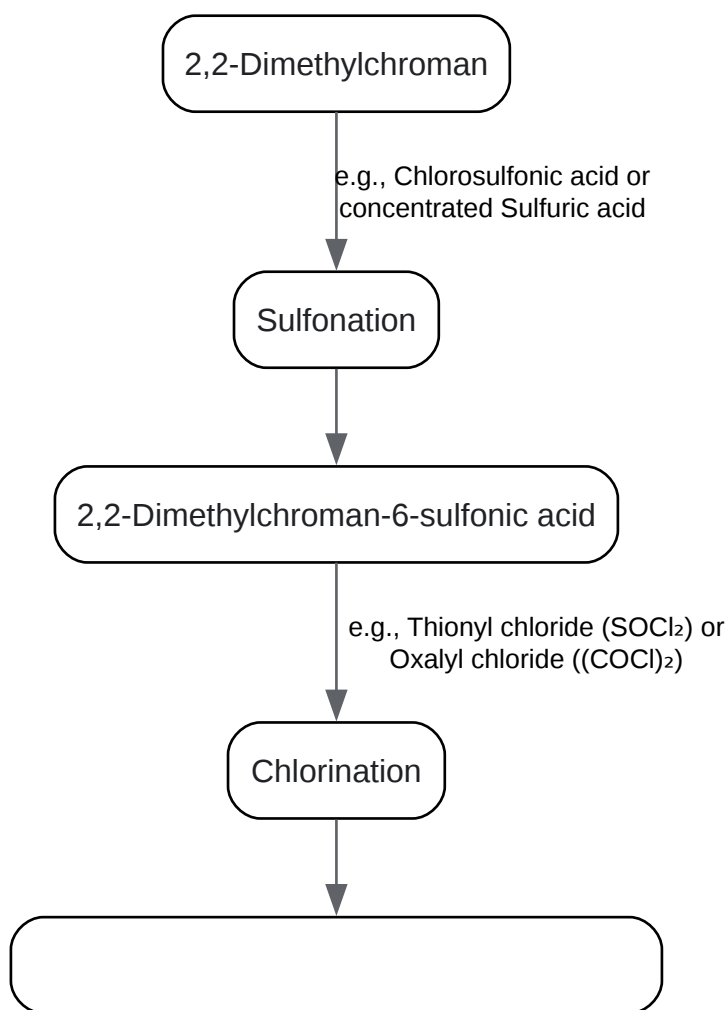
Synonyms:

- 2,2-Dimethylchroman-6-sulfonyl chloride
- 3,4-Dihydro-2,2-dimethyl-2H-1-benzopyran-6-sulfonyl chloride
- 2,2-Dimethyl-3,4-dihydro-2H-chromene-6-sulfonyl chloride

Synthesis

While specific, detailed experimental protocols for the synthesis of **2,2-Dimethyl-6-Chromanesulfonyl Chloride** are not readily available in published literature, a logical and commonly employed synthetic route can be proposed based on established chemical principles. The synthesis would likely involve a two-step process starting from 2,2-dimethylchroman.

Logical Synthesis Workflow:



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Figure 1: Proposed synthetic pathway for **2,2-Dimethyl-6-Chromanesulfonyl Chloride**.

Experimental Protocol: A General Approach

The following is a generalized experimental protocol based on standard procedures for sulfonation and subsequent chlorination of aromatic compounds.

Step 1: Sulfonation of 2,2-Dimethylchroman

- In a fume hood, a solution of 2,2-dimethylchroman in a suitable inert solvent (e.g., dichloromethane) is cooled in an ice bath.
- Chlorosulfonic acid is added dropwise to the cooled solution with vigorous stirring. The temperature should be carefully monitored and maintained near 0°C.

- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for a specified period until the reaction is complete, as monitored by Thin Layer Chromatography (TLC).
- The reaction is quenched by carefully pouring the mixture over crushed ice.
- The resulting precipitate of 2,2-dimethylchroman-6-sulfonic acid is collected by filtration, washed with cold water, and dried.

Step 2: Chlorination of 2,2-Dimethylchroman-6-sulfonic acid

- In a fume hood, 2,2-dimethylchroman-6-sulfonic acid is suspended in an inert solvent (e.g., dichloromethane) containing a catalytic amount of N,N-dimethylformamide (DMF).
- Thionyl chloride or oxalyl chloride is added dropwise to the suspension at room temperature.
- The reaction mixture is stirred at room temperature or gently heated until the evolution of gas ceases and the reaction is complete (monitored by TLC).
- The solvent and excess chlorinating agent are removed under reduced pressure to yield crude **2,2-Dimethyl-6-Chromanesulfonyl Chloride**.
- The crude product can be purified by recrystallization from a suitable solvent or by column chromatography on silica gel.

Applications in Research and Drug Development

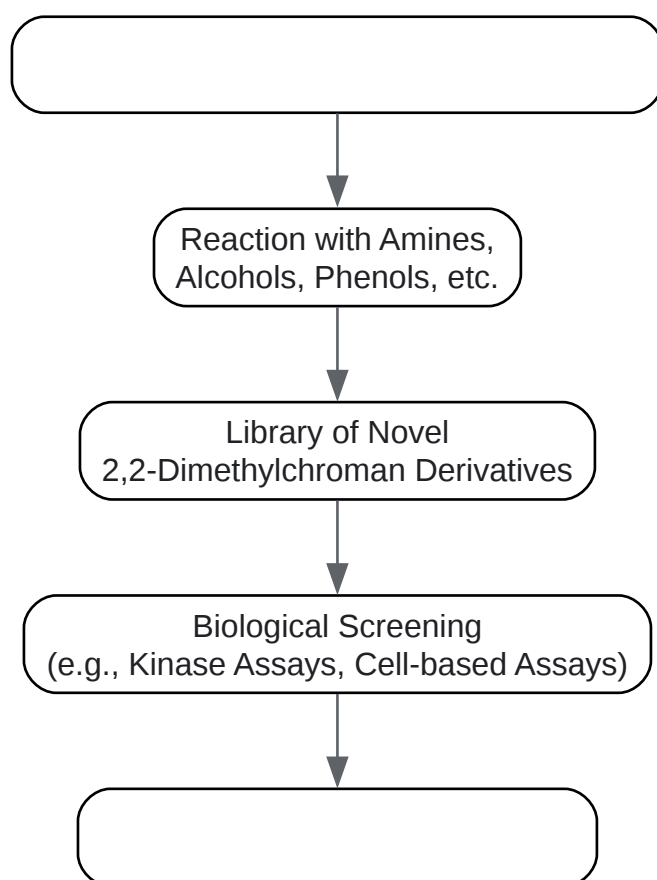
The 2,2-dimethylchroman scaffold is a key structural component in a variety of compounds with demonstrated biological activity. This suggests that **2,2-Dimethyl-6-Chromanesulfonyl Chloride** is a valuable intermediate for the synthesis of novel therapeutic agents.

Potential as an Intermediate in the Synthesis of Anti-Cancer Agents

Recent research has highlighted the potential of 2,2-dimethylchroman-based compounds as anti-breast cancer agents. While the specific use of **2,2-Dimethyl-6-Chromanesulfonyl Chloride** was not detailed, its role as a precursor to introduce a sulfonamide linkage is highly

probable in the synthesis of analogs of biologically active molecules. The sulfonyl chloride functional group allows for the facile introduction of a wide range of substituents, enabling the exploration of structure-activity relationships (SAR).

Logical Relationship for Drug Discovery:



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Figure 2: Role of **2,2-Dimethyl-6-Chromanesulfonyl Chloride** in a drug discovery workflow.

Reactions with Nucleophiles

The primary utility of **2,2-Dimethyl-6-Chromanesulfonyl Chloride** in synthetic chemistry lies in its reactivity towards nucleophiles. These reactions are fundamental to building more complex molecules.

Reaction with Amines to Form Sulfonamides: **2,2-Dimethyl-6-Chromanesulfonyl Chloride** reacts readily with primary and secondary amines in the presence of a base (e.g.,

triethylamine, pyridine) to form the corresponding sulfonamides. The sulfonamide functional group is a key component in many approved drugs.

Reaction with Alcohols and Phenols to Form Sulfonate Esters: In the presence of a base, **2,2-Dimethyl-6-Chromanesulfonyl Chloride** reacts with alcohols and phenols to yield sulfonate esters. These esters can be used as intermediates in further synthetic transformations.

Safety and Handling

2,2-Dimethyl-6-Chromanesulfonyl Chloride is a reactive chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood.

Table 2: Hazard Information

Hazard Statement	Precautionary Statement
Causes severe skin burns and eye damage.	Wear protective gloves, protective clothing, eye protection, and face protection.
May cause respiratory irritation.	Use only outdoors or in a well-ventilated area.
Corrosive.	Keep container tightly closed.

First Aid Measures:

- In case of skin contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes. Get medical attention immediately.
- If inhaled: Move to fresh air. If breathing is difficult, give oxygen. Get medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2,2-Dimethyl-6-Chromanesulfonyl Chloride is a valuable and versatile building block for organic synthesis, particularly in the design and synthesis of novel compounds with potential therapeutic applications. Its reactivity allows for the introduction of the 2,2-dimethylchroman moiety with a sulfonamide or sulfonate ester linker, providing a powerful tool for medicinal chemists to explore new chemical space in the quest for new drugs. Proper handling and adherence to safety protocols are essential when working with this reactive compound.

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References

- 1. 2,2-DIMETHYL-6-CHROMANESULFONYL CHLORIDE | 131880-55-2 [chemicalbook.com]
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